

Personal protective equipment for handling 2-Hydroxynaringenin

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Compound of Interest

Compound Name: 2-Hydroxynaringenin

Cat. No.: B191524

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Essential Safety and Handling Guide for 2-Hydroxynaringenin

For Immediate Use by Laboratory Professionals

This guide provides crucial safety and logistical information for handling **2-Hydroxynaringenin** in a research environment. Given the absence of a specific Safety Data Sheet (SDS) for **2-Hydroxynaringenin**, the following recommendations are based on the safety profile of the structurally similar compound, Naringenin, and established best practices for handling chemical powders in a laboratory setting.

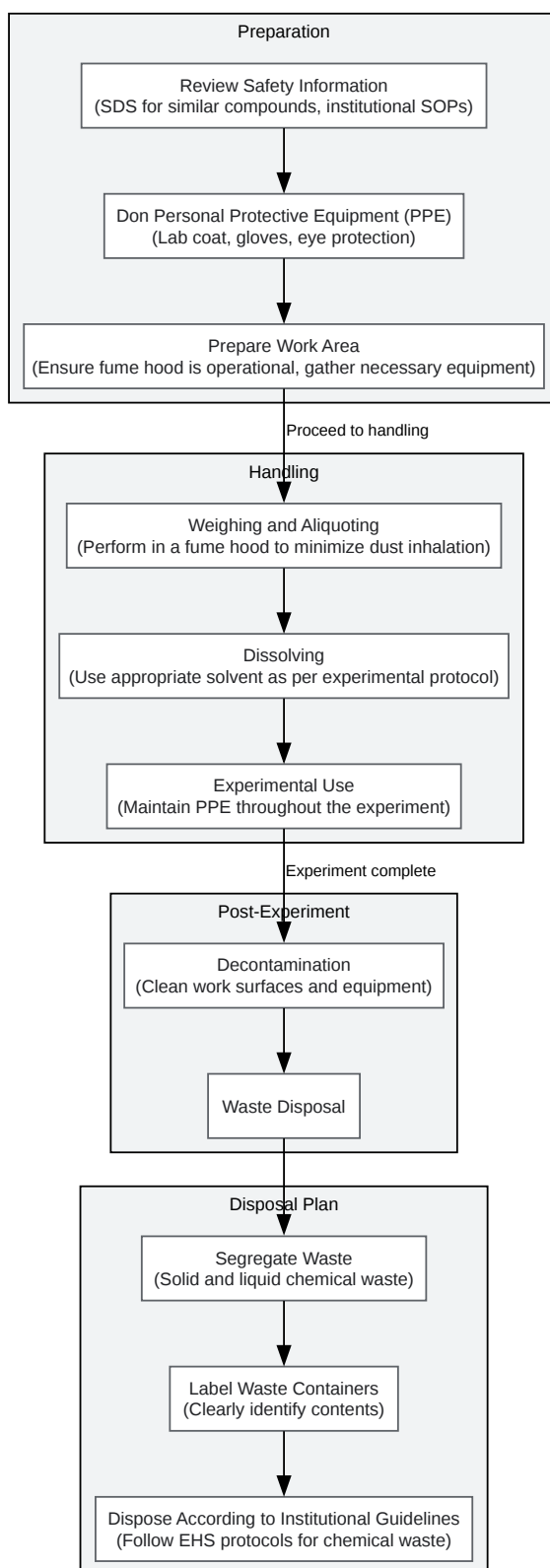
Hazard and Protective Equipment Summary

Researchers must handle **2-Hydroxynaringenin** with care, assuming it may be harmful if swallowed, inhaled, or comes into contact with skin. The following table summarizes the potential hazards and the recommended personal protective equipment (PPE).

Hazard Classification (based on Naringenin)	Recommended Personal Protective Equipment (PPE)
Acute Oral Toxicity	Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.
Harmful if swallowed	Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
Potential Skin Irritant	Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).[2] Change gloves immediately if contaminated.[3]
Potential Respiratory Tract Irritant	Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.[4]
General Handling	Footwear: Wear closed-toe shoes.[5]

Standard Operating Procedure for Handling 2-Hydroxynaringenin

The following workflow provides a step-by-step guide for the safe handling of **2-Hydroxynaringenin**, from receipt of the compound to its final disposal. Adherence to these procedures is critical to minimize exposure and ensure a safe laboratory environment.



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Caption: Workflow for Safe Handling of **2-Hydroxynaringenin**.

Disposal Plan

All waste materials contaminated with **2-Hydroxynaringenin** must be treated as chemical waste.

- Solid Waste: Collect any solid waste, including contaminated gloves, weigh boats, and paper towels, in a designated and clearly labeled solid chemical waste container.
- Liquid Waste: Dispose of solutions containing **2-Hydroxynaringenin** in a labeled liquid chemical waste container. Do not pour down the drain.
- Disposal: All chemical waste must be disposed of in accordance with your institution's Environmental Health and Safety (EHS) guidelines. If you are unsure of the proper procedure, contact your EHS department for guidance.

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